

# tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate CAS number 99735-30-5

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## Compound of Interest

Compound Name: *tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate*

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## Technical Guide: tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate

CAS Number: 99735-30-5

This in-depth technical guide is intended for researchers, scientists, and drug development professionals. It provides comprehensive information on the chemical properties, synthesis, and applications of **tert-butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate**.

## Chemical and Physical Properties

This compound is a key intermediate in organic synthesis, particularly in the development of pharmaceutical agents. The tert-butyloxycarbonyl (Boc) protecting group allows for selective deprotection and further functionalization of the amine, while the benzyl group provides a useful handle for various chemical transformations.[\[1\]](#)

Property	Value	Reference
Molecular Formula	$C_{16}H_{24}N_2O_2$	<a href="#">[1]</a>
Molecular Weight	276.37 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	113 °C	
Boiling Point	385.1 °C at 760 mmHg	
Density	1.08 g/cm <sup>3</sup>	
Flash Point	186.7 °C	
Solubility	Soluble in organic solvents such as dichloromethane and methanol.	

## Safety Information

Standard safety precautions should be taken when handling this compound.

Hazard	Description
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Keep container tightly closed in a dry and well-ventilated place.

## Experimental Protocols

### Synthesis of (R)-tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate

This protocol details the synthesis of the (R)-enantiomer of the target compound via Boc protection of (R)-1-benzyl-3-aminopyrrolidine.[2]

#### Materials:

- (R)-(+)-1-Benzyl-3-aminopyrrolidine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Acetonitrile
- Deionized water
- Dichloromethane
- Anhydrous sodium sulfate

#### Procedure:

- Dissolve 5.92 g (70.5 mmol) of sodium bicarbonate in 118 mL of deionized water.
- Add the sodium bicarbonate solution to a solution of 5.00 g (28.4 mmol) of (R)-(+)-1-benzyl-3-aminopyrrolidine in 118 mL of acetonitrile.
- Stir the mixture at room temperature for 10 minutes.
- Add 6.22 g (28.5 mmol) of di-tert-butyl dicarbonate to the mixture and continue stirring overnight at room temperature.
- After the reaction is complete, concentrate the solution under reduced pressure.
- Extract the residue three times with dichloromethane.

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the residue by flash column chromatography using a mixture of methanol and dichloromethane (2:98) as the eluent.
- Remove the solvent under vacuum to yield the final product.

Expected Yield: Approximately 65.2%[\[2\]](#)

## Reaction Setup

Dissolve NaHCO<sub>3</sub> in WaterPrepare (R)-1-benzyl-3-aminopyrrolidine  
in Acetonitrile

Combine Solutions and Stir

Boc Protection

Add Di-tert-butyl dicarbonate

Stir Overnight at Room Temperature

Workup and Purification

Concentrate Reaction Mixture

Extract with Dichloromethane

Dry, Filter, and Concentrate

Flash Column Chromatography

(R)-tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate

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Caption: Synthetic workflow for (R)-tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate.

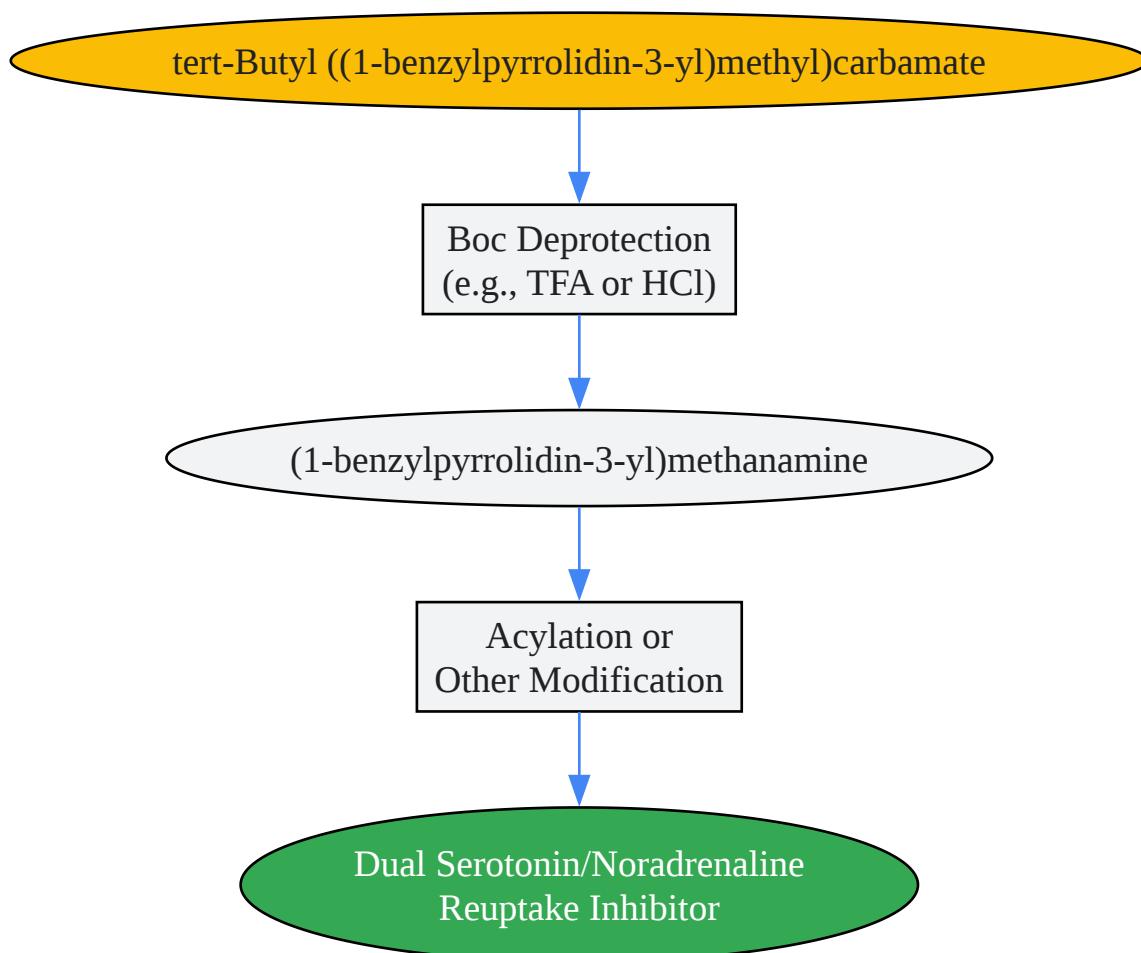
## Applications in Drug Development

**tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate** is a valuable building block in the synthesis of more complex molecules with therapeutic potential. A significant application is in the development of dual serotonin and noradrenaline reuptake inhibitors (SNRIs), which are used in the treatment of depression and other mood disorders.[3][4]

The Boc-protected amine allows for the strategic introduction of various functionalities. The benzyl group can also be modified or removed in subsequent synthetic steps.

## Role as a Precursor to Dual Serotonin/Noradrenaline Reuptake Inhibitors

The synthesis of novel N-benzyl-N-(pyrrolidin-3-yl)carboxamides as dual serotonin (5-HT) and noradrenaline (NA) monoamine reuptake inhibitors has been described.[3][4] In this context, the Boc-protected precursor is deprotected to reveal the free amine, which is then acylated or otherwise modified to produce the final active pharmaceutical ingredient.

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Caption: Role as a precursor in the synthesis of dual serotonin/noradrenaline reuptake inhibitors.

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